

handling and storage best practices for sodium tartrate dihydrate

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Compound of Interest

Compound Name: Sodium tartrate dihydrate

Cat. No.: B152809

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Technical Support Center: Sodium Tartrate Dihydrate

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the handling, storage, and troubleshooting of **sodium tartrate dihydrate**.

Frequently Asked Questions (FAQs)

Q1: What is **sodium tartrate dihydrate** and what are its primary applications?

A1: **Sodium tartrate dihydrate** ($\text{Na}_2\text{C}_4\text{H}_4\text{O}_6 \cdot 2\text{H}_2\text{O}$) is the disodium salt of L-(+)-tartaric acid. It exists as transparent, colorless, and odorless crystals.^{[1][2]} Its most common application in a laboratory setting is as a primary standard for Karl Fischer titration to determine the water content of various substances.^{[3][4]} This is due to its stable and precise water content of 15.66%.^{[2][4][5]} It is also used in the food industry as an emulsifier and pH control agent, identified by the E number E335.^{[1][3]}

Q2: What are the general storage recommendations for **sodium tartrate dihydrate**?

A2: To ensure its stability and integrity, **sodium tartrate dihydrate** should be stored in a cool, dry, and well-ventilated area.^{[6][7][8]} It is important to keep the container tightly closed to

protect it from moisture.[4][5][9][10] The substance should be stored away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[9][10][11][12][13]

Q3: Is **sodium tartrate dihydrate** a hazardous substance?

A3: According to the Globally Harmonized System (GHS), **sodium tartrate dihydrate** is not classified as a hazardous substance.[6][8] However, it may cause mild irritation to the eyes, skin, and respiratory tract upon contact.[3][6][8] It is recommended to handle it with appropriate personal protective equipment (PPE), including safety glasses and gloves, and to ensure adequate ventilation to avoid dust formation.[3][6][9][11]

Q4: What happens when **sodium tartrate dihydrate** is heated?

A4: **Sodium tartrate dihydrate** is stable under normal conditions.[11][12] However, upon heating, it begins to dehydrate at approximately 120°C.[7][14] If heated to decomposition, it can emit toxic fumes, including carbon oxides and sodium oxides.[6][11][13]

Troubleshooting Guides

Issue 1: Inaccurate or Inconsistent Results in Karl Fischer Titration

Q: My Karl Fischer titrations using **sodium tartrate dihydrate** as a standard are giving fluctuating and inaccurate results. What could be the cause?

A: Inconsistent results when using **sodium tartrate dihydrate** as a Karl Fischer standard can stem from several factors. A primary reason is the incomplete dissolution of the standard in the Karl Fischer solvent, which is often methanol-based.[15] **Sodium tartrate dihydrate** has limited solubility in methanol, and if it does not dissolve completely, the water within its crystalline structure will not be fully titrated, leading to inaccurate results.[15][16]

Troubleshooting Steps:

- **Ensure Complete Dissolution:** Visually confirm that all crystals have dissolved before starting the titration. Since the crystals are colorless, this can be challenging.[6] Allow for a sufficient extraction time to ensure complete dissolution.[17]

- **Solvent Management:** The solvent has a limited capacity to dissolve **sodium tartrate dihydrate**. If you are performing multiple titrations in the same solvent, it can become saturated, preventing further dissolution.^{[15][16]} It is recommended to replace the solvent at regular intervals.^{[16][17]}
- **Proper Sample Introduction:** Ensure that the weighed **sodium tartrate dihydrate** is introduced directly into the solvent and does not adhere to the walls of the titration vessel or the electrode.^[16] Any standard remaining on the vessel walls will not be titrated, leading to erroneous results.^[16]
- **System Integrity:** Check the titration vessel for any leaks that could allow ambient moisture to enter, leading to a high and unstable drift.^[16] Ensure all seals, septa, and tubing connections are secure.^[16]

Issue 2: Caking or Clumping of Sodium Tartrate Dihydrate Powder

Q: The **sodium tartrate dihydrate** powder in my stock container has formed hard clumps. What causes this and how can I prevent it?

A: Caking of **sodium tartrate dihydrate** is primarily caused by exposure to moisture. Although it is not highly hygroscopic, prolonged exposure to humid conditions can lead to the absorption of water, causing the crystals to stick together.

Preventative Measures:

- **Proper Storage:** Always store **sodium tartrate dihydrate** in a tightly sealed container in a dry environment.^{[4][5][9][10]}
- **Minimize Exposure:** When weighing out the powder, minimize the time the container is open to the atmosphere.
- **Use of Desiccants:** Storing the container in a desiccator can provide an additional layer of protection against moisture.

Data Presentation

Table 1: Physical and Chemical Properties of **Sodium Tartrate Dihydrate**

Property	Value	Reference(s)
Molecular Formula	$C_4H_4Na_2O_6 \cdot 2H_2O$	[3]
Molecular Weight	230.08 g/mol	[3]
Appearance	White crystalline powder	[3][7]
Water Content	15.66%	[2][4][5]
Solubility in Water	290 g/L at 20°C	
pH of 5% Solution	7.0 - 9.0 at 25°C	[8][12][18]
Decomposition Temperature	>120°C	[7]

Experimental Protocols

Protocol: Standardization of Karl Fischer Reagent using Sodium Tartrate Dihydrate

This protocol outlines the procedure for determining the titer of a volumetric Karl Fischer reagent.

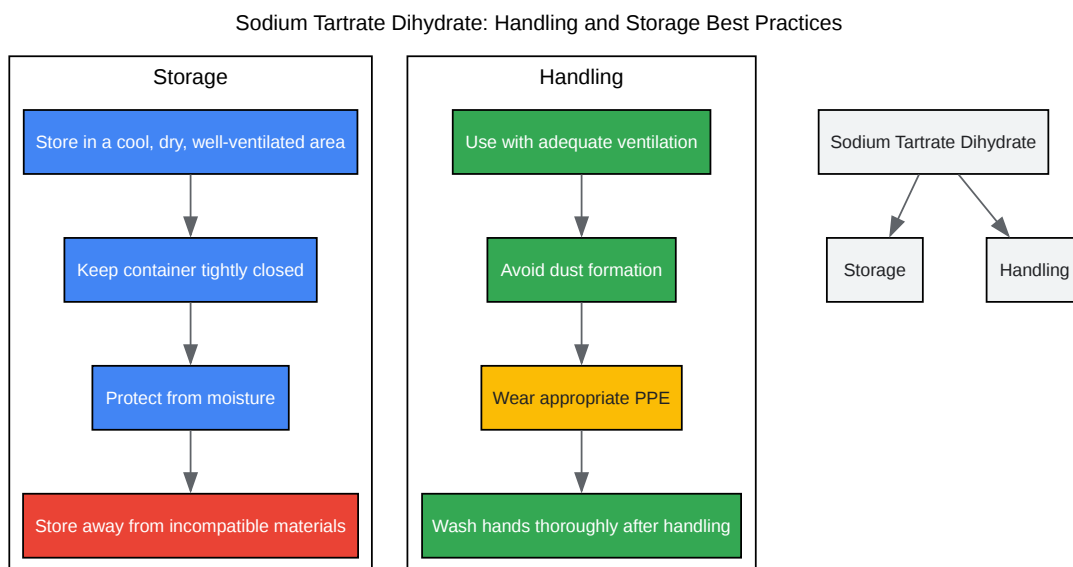
Materials:

- Karl Fischer Titrator (volumetric)
- **Sodium Tartrate Dihydrate** (analytical grade)
- Karl Fischer Reagent (e.g., one-component composite)
- Karl Fischer Solvent (e.g., dry methanol)
- Analytical Balance (readable to 0.1 mg)
- Weighing boat

Procedure:

- Prepare the Titration Vessel: Add a sufficient amount of the Karl Fischer solvent to the titration vessel to cover the electrode.
- Pre-Titration (Conditioning): Start the titrator to titrate any residual water in the solvent until a stable, low drift is achieved.
- Weigh the Standard: Accurately weigh approximately 100-200 mg of **sodium tartrate dihydrate** into a weighing boat.[\[11\]](#) Record the exact weight.
- Introduce the Standard: Carefully add the weighed **sodium tartrate dihydrate** to the conditioned solvent in the titration vessel. Ensure no powder is lost during transfer.
- Dissolution: Stir the solution until the **sodium tartrate dihydrate** is completely dissolved. Allow for adequate extraction time.
- Titration: Start the titration. The titrator will dispense the Karl Fischer reagent until the endpoint is reached.
- Record the Volume: Record the volume of the Karl Fischer reagent consumed.
- Calculation: Calculate the water equivalent (titer) of the Karl Fischer reagent using the following formula: $\text{Titer (mg H}_2\text{O/mL)} = (\text{Weight of Sodium Tartrate Dihydrate (mg)} * 0.1566) / \text{Volume of KF Reagent (mL)}$
- Repeat: Perform the determination at least in triplicate to ensure accuracy and calculate the average titer.

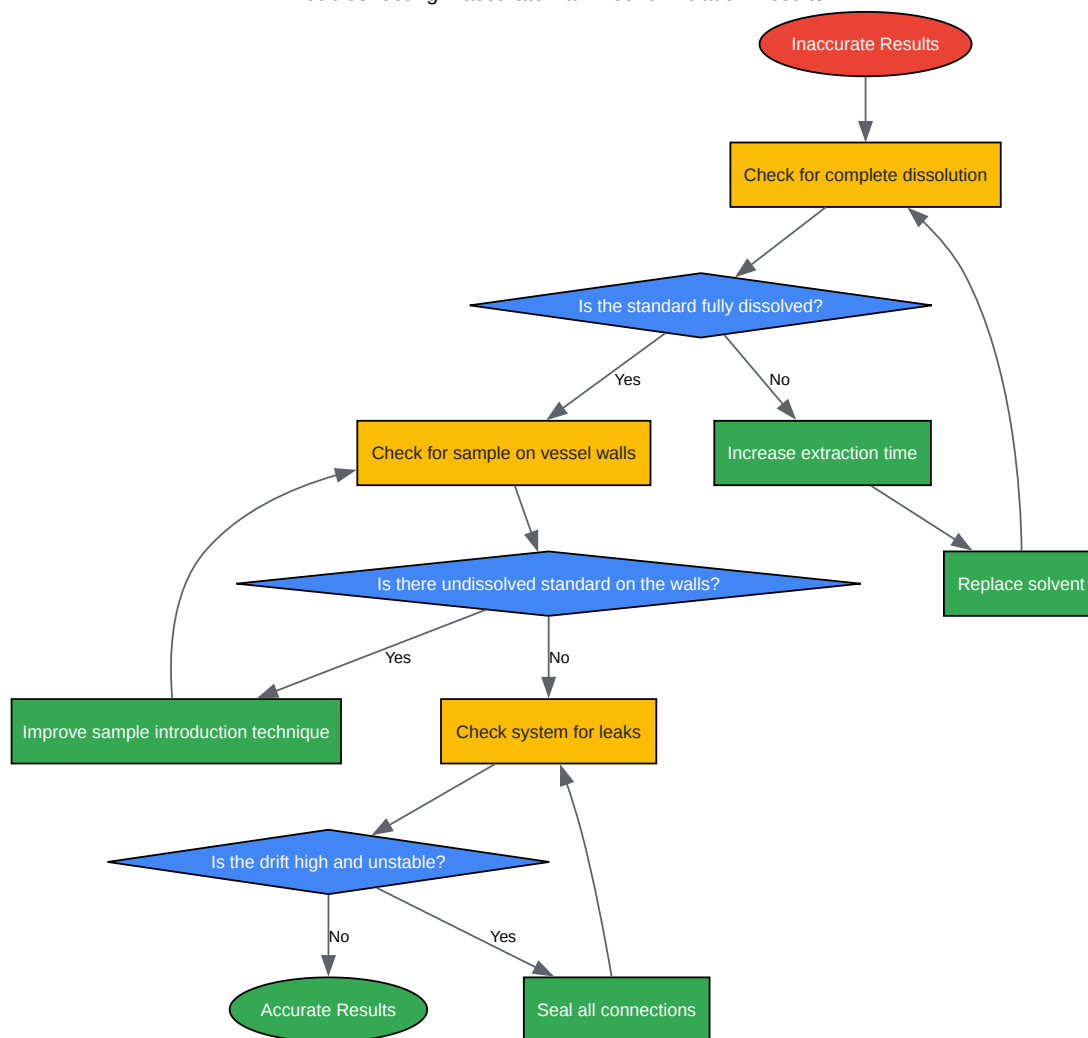
Visualizations



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Caption: Workflow for proper handling and storage of **sodium tartrate dihydrate**.

Troubleshooting Inaccurate Karl Fischer Titration Results



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Caption: Logical workflow for troubleshooting Karl Fischer titration inaccuracies.

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